

# Application Notes and Protocols for Measuring Dhodh-IN-15 Efficacy

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## Compound of Interest

Compound Name: Dhodh-IN-15

Cat. No.: B12424948

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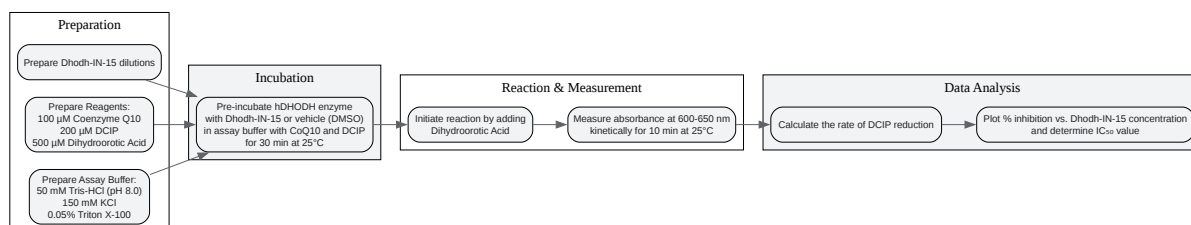
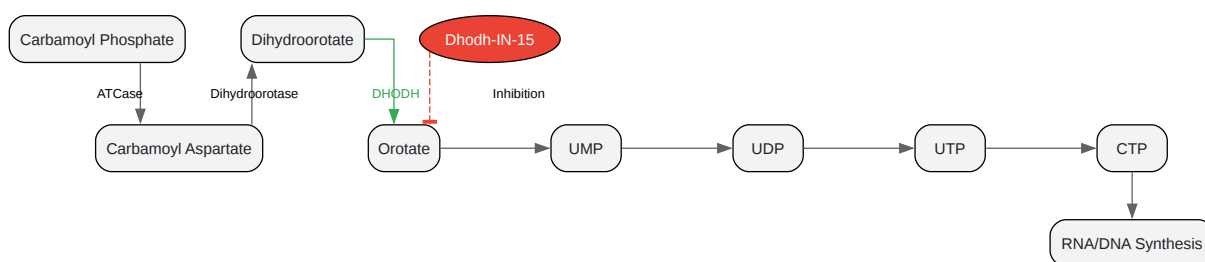
These application notes provide a comprehensive overview of the techniques and protocols for evaluating the efficacy of **Dhodh-IN-15**, a potent inhibitor of human dihydroorotate dehydrogenase (hDHODH). The provided methodologies cover in vitro enzymatic and cell-based assays, as well as in vivo models, to thoroughly characterize the inhibitory activity and anti-proliferative effects of **Dhodh-IN-15**.

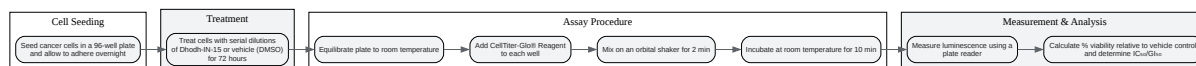
## Introduction to Dhodh-IN-15 and its Mechanism of Action

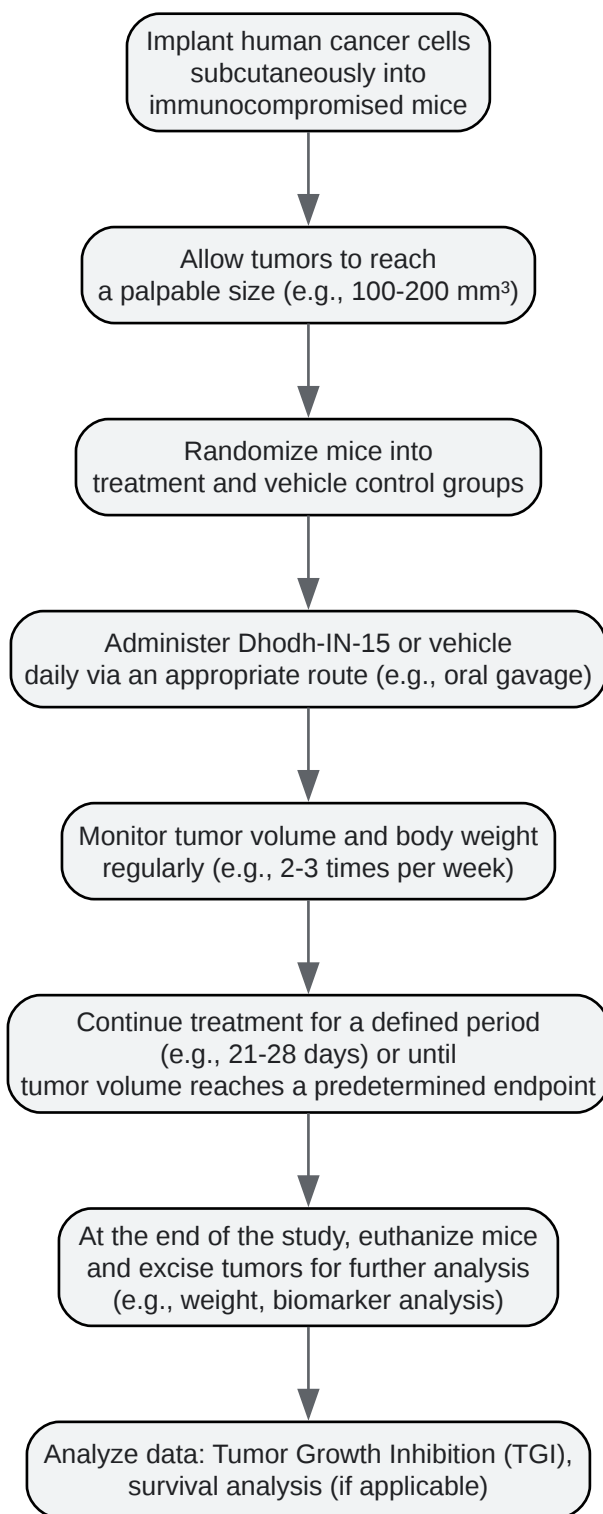
**Dhodh-IN-15** is a novel inhibitor of hDHODH, a key enzyme in the de novo pyrimidine biosynthesis pathway.<sup>[1]</sup> This pathway is essential for the synthesis of pyrimidine nucleotides (uridine and cytidine), which are critical for DNA and RNA synthesis.<sup>[2]</sup> Rapidly proliferating cells, such as cancer cells, are highly dependent on the de novo pathway to meet their increased demand for nucleotides.<sup>[3][4]</sup> By inhibiting hDHODH, **Dhodh-IN-15** depletes the intracellular pool of pyrimidines, leading to cell cycle arrest and inhibition of cell proliferation.<sup>[5]</sup> Recent studies have also indicated that inhibition of DHODH can induce ferroptosis, a form of iron-dependent programmed cell death, in cancer cells.<sup>[1][6]</sup>

## De Novo Pyrimidine Biosynthesis Pathway and Dhodh-IN-15 Inhibition

The following diagram illustrates the de novo pyrimidine biosynthesis pathway and the point of inhibition by **Dhodh-IN-15**.







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